

Core Properties of Cyflumetofen Enantiomers

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Compound Focus: Cyflumetofen

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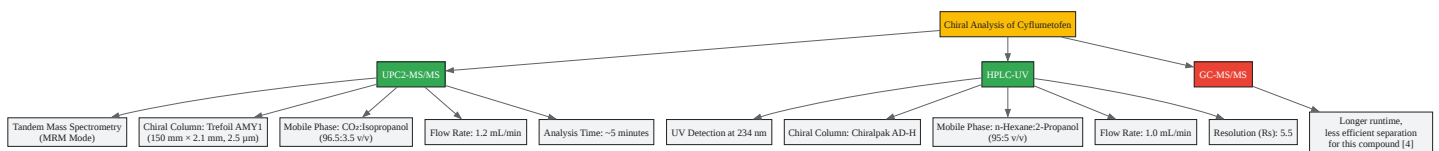
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Cyflumetofen is a chiral benzoyl acetonitrile acaricide used to control mites on crops like apples and citrus. Its commercial form is typically a racemic mixture (**rac-cyflumetofen**) containing equal parts of its two enantiomers [1] [2]. The table below summarizes the key enantioselective properties.

Property	(+)- Cyflumetofen	(-)- Cyflumetofen	Racemate (rac- Cyflumetofen)	Notes / Organism
General Toxicity Order	Lower toxicity	Higher toxicity [1]	Intermediate toxicity [1]	Target mites & human cells
Acute Toxicity (LD50)	3.9x more toxic [3]	Reference enantiomer	-	Honeybees (<i>A. mellifera</i>)
Estrogenic Activity	Significantly higher [3]	Lower [3]	Intermediate [3]	MCF-7 human breast cancer cells
Degradation Half-life (days)	22.23 - 23.64 [1]	22.13 - 22.42 [1]	-	In apples (varies by application dose)
Oxidative Stress & Cell Damage	Lower effect [3]	Greater effect [3]	-	In vitro studies

Analytical Methods for Chiral Separation

Accurate enantioselective analysis is fundamental to studying **Cyflumetofen**. The following techniques have been successfully employed, with **Ultra-Performance Convergence Chromatography (UPC2)** being highlighted as a modern, environmentally-friendly method [1].



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*Experimental Workflow for Chiral Separation of **Cyflumetofen***

Detailed Protocol: UPC2-MS/MS Method

For researchers aiming to implement the UPC2-MS/MS method, here is a detailed experimental protocol based on the literature [1] [4]:

- **Sample Preparation**
 - **Extraction:** Apple samples are homogenized. Pesticide residues are typically extracted with acetonitrile.
 - **Clean-up:** Techniques like dispersive solid-phase extraction (d-SPE) using sorbents such as C18 or PSA are used to remove interfering matrix components like organic acids and pigments.
- **Instrumental Parameters (UPC2-MS/MS)**
 - **Chromatographic Column:** Trefoil AMY1 (150 mm × 2.1 mm i.d., 2.5 μm particle size).
 - **Mobile Phase:** Isocratic elution with CO₂ (A) and isopropanol (B) at a ratio of 96.5:3.5 (v/v).
 - **Flow Rate:** 1.2 mL/min.
 - **Column Temperature:** Controlled (exact value may require optimization, e.g., 35-40°C).
 - **Back Pressure:** ~1500 psi (parameter to be optimized based on the instrument).
 - **Injection Volume:** e.g., 2-5 μL.

- **Detection (Mass Spectrometry)**
 - **Ionization:** Electrospray Ionization (ESI) in negative or positive mode (requires optimization for **Cyflumetofen**).
 - **Mode:** Multiple Reaction Monitoring (MRM). Specific precursor ion > product ion transitions must be established for each enantiomer.
 - **Desolvation Temperature & Gas Flow:** To be optimized for maximum sensitivity.
- **Method Validation (Typical Parameters)**
 - **Linearity:** Calibration curves (e.g., 10–5000 µg/L) should show satisfactory linearity ($R^2 > 0.9990$) [1].
 - **Recovery:** Fortified blank samples at multiple concentration levels (e.g., 50, 500, 1000 µg/kg). Acceptable recoveries range from 78.3% to 119.9% [1].
 - **Precision:** Relative Standard Deviations (RSDs) should be lower than 14.0% [1].
 - **Sensitivity:** Limit of Quantitation (LOQ) of 10 µg/L and Limit of Detection (LOD) in the range of 2.8–4.7 µg/L can be achieved [1].

Key Experimental Findings in Applied Research

The enantioselectivity of **Cyflumetofen** has been documented in various studies concerning its environmental fate and processing in food.

Enantioselective Degradation in Apples

Under field conditions, the degradation of the two enantiomers in apples is slightly enantioselective. Studies show that **(-)-cyflumetofen degrades faster** than its (+)-counterpart, though the difference is often small (half-lives of 22.42 days for (-)-form vs. 23.64 days for (+)-form at 1.5x dosage) [1]. Furthermore, the residue is not uniformly distributed in the fruit; about 50% is found in the peel, 22% in the peduncle, and 16% in the pomace [1].

Processing Effects in Apple Products

Various food processing steps significantly reduce **Cyflumetofen** residues. The following table shows the Processing Factor (PF), where $PF < 1$ indicates a reduction in residue.

Processing Method	Processing Factor (PF)	Enantioselectivity Observed?
Washing	< 1 [4]	No [4]
Peeling	< 1 (as low as 0.28 for tomatoes) [1] [4]	No [4]
Juicing	< 1 [4]	No [4]
Fermentation (Wine/Vinegar)	< 1 [4]	Yes, slight but statistically significant [4]

Importance and Regulatory Context

The case of **Cyflumetofen** underscores a critical principle in modern agrochemical and pharmaceutical development: **enantiomers are different compounds with potentially distinct biological activities** [5] [6].

- **Toxicological Implications:** The finding that (+)-**cyflumetofen** has stronger estrogenic activity highlights a potential endocrine disruption risk that would be obscured in a racemate assessment [3].
- **Regulatory Trend:** There is a strong global regulatory preference for the development of single-enantiomer drugs over racemic mixtures to ensure better safety and efficacy profiles [6]. This principle directly extends to chiral pesticides.
- **Risk Assessment:** Enantioselective degradation and uneven distribution in crops mean that dietary risk assessments based on the racemate can be inaccurate. The research indicates that with proper agricultural practices, the long-term dietary risk from **Cyflumetofen** in apples is acceptable [1], but this safety is enantiomer-dependent.

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